Introduction: The Role of n-Propylsulfamoyl Chloride in Modern Synthesis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*n-Propylsulfamoyl chloride*
CAS No.:	*10305-42-7*
Cat. No.:	*B089278*

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n-Propylsulfamoyl chloride, with the chemical formula $C_3H_8ClNO_2S$, is a reactive chemical intermediate belonging to the sulfamoyl chloride class.[1] While seemingly a simple aliphatic structure, it serves as a crucial building block in medicinal chemistry and organic synthesis. Its primary utility lies in its ability to introduce the n-propylsulfamide moiety into molecules. The sulfamide functional group is a significant pharmacophore and a common bioisostere for sulfonamides, ureas, and carbamates, allowing for the modulation of a molecule's physicochemical properties and biological activity.[2] This guide provides a comprehensive overview of the synthesis, core reactivity, handling, and applications of **n-Propylsulfamoyl chloride**, offering field-proven insights for its effective utilization in a laboratory setting.

Physicochemical and Structural Properties

A clear understanding of a reagent's physical and chemical properties is fundamental to its successful application and safe handling. The key properties of **n-Propylsulfamoyl chloride** are summarized below.

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Property	Value	Source
CAS Number	10305-42-7	[1][3]
Molecular Formula	$C_3H_8ClNO_2S$	[1]
Molecular Weight	157.62 g/mol	[1]
Exact Mass	156.9964274 Da	[1]
Synonyms	Propylsulfamoyl chloride, Propylsulfamyl chloride	[1]
InChIKey	GVTQDHSVABMRGE-UHFFFAOYSA-N	[1]

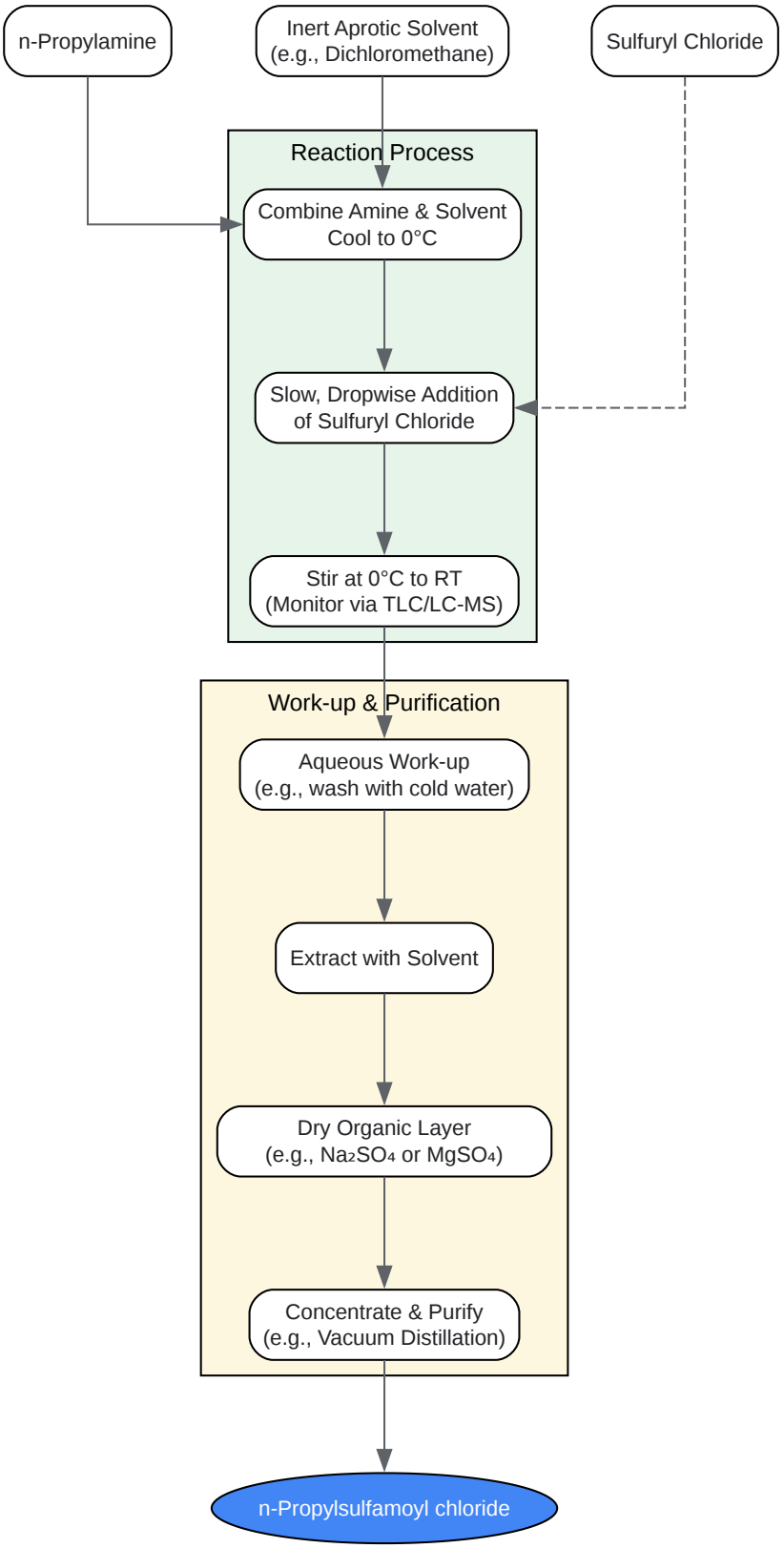
Synthesis of n-Propylsulfamoyl Chloride

The synthesis of sulfamoyl chlorides is a critical first step for many applications. While numerous methods exist for related compounds, a common and effective laboratory-scale approach involves the reaction of the corresponding amine with sulfuryl chloride (SO_2Cl_2) or via chlorosulfonyl isocyanate. An improved general synthesis for sulfamoyl chlorides has been described, which can be adapted for n-propylamine.[4]

Conceptual Workflow for Synthesis

The synthesis pathway involves the careful reaction of a primary amine with a chlorosulfonating agent. The choice of solvent and the control of reaction temperature are critical to minimize side reactions and maximize yield.

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